

Benzofuran-3-carbaldehyde: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Benzofuran-3-carbaldehyde**

Cat. No.: **B161172**

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

Benzofuran-3-carbaldehyde is a heterocyclic aromatic aldehyde with applications in organic synthesis and as an intermediate in the preparation of more complex molecules, including those with potential biological activity. Due to its chemical structure, which includes a reactive aldehyde group and a benzofuran moiety, specific precautions are necessary to ensure its safe handling and use in a laboratory setting. This guide provides an in-depth overview of the known hazards, handling procedures, and emergency protocols associated with **Benzofuran-3-carbaldehyde**, based on available safety data and toxicological information on related compounds.

Hazard Identification and Classification

Benzofuran-3-carbaldehyde is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H318: Causes serious eye damage.

Based on the toxicology of the parent compound, 2,3-benzofuran, there may be potential for liver and kidney toxicity with prolonged or repeated exposure. 2,3-benzofuran has also been shown to be carcinogenic in animal studies. While the specific carcinogenicity of **Benzofuran-3-carbaldehyde** has not been determined, it should be handled with the appropriate caution afforded to a potential carcinogen.

Quantitative Data Summary

A summary of the available quantitative data for **Benzofuran-3-carbaldehyde** is presented in the table below. It is important to note that specific toxicological endpoints such as LD50 values for this compound are not readily available in the public domain.

Property	Value
Molecular Formula	C ₉ H ₆ O ₂
Molecular Weight	146.14 g/mol
Appearance	White to yellow solid
Melting Point	39 °C
Boiling Point	165 °C at 18 Torr
Flash Point	Not available
Solubility	Soluble in DMSO.
Acute Oral Toxicity	GHS Category 4 (Harmful if swallowed). Specific LD50 not available.
Eye Irritation	GHS Category 1 (Causes serious eye damage). Specific irritation scores not available.
Skin Corrosion/Irritation	Not classified, but skin contact should be avoided.
Carcinogenicity	Not classified. The parent compound, 2,3-benzofuran, is carcinogenic in rodents.
Mutagenicity	No data available.

Experimental Protocols for Hazard Assessment

While specific experimental data for **Benzofuran-3-carbaldehyde** is limited, the following are summaries of standard OECD protocols that would be used to assess its acute oral toxicity and eye irritation potential.

Acute Oral Toxicity - Up-and-Down Procedure (OECD Test Guideline 425)

This method is used to estimate the LD50 of a substance with a reduced number of animals.

Methodology:

- Animal Selection: Typically, a single healthy young adult female rat is used for each dose level.
- Housing and Fasting: Animals are housed in appropriate conditions and fasted overnight before dosing. Water is provided ad libitum.
- Dose Administration: The test substance is administered orally by gavage in a single dose. The volume administered is kept as low as possible.
- Dose Progression: The initial dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight). The outcome of the first animal determines the dose for the next animal. If the first animal survives, the dose for the next animal is increased. If the first animal dies, the dose for the next animal is decreased.
- Observation Period: Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- Data Analysis: The LD50 is calculated using the maximum likelihood method based on the survival/death outcomes at different dose levels.

Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This test, also known as the Draize eye test, evaluates the potential of a substance to cause eye irritation or corrosion.

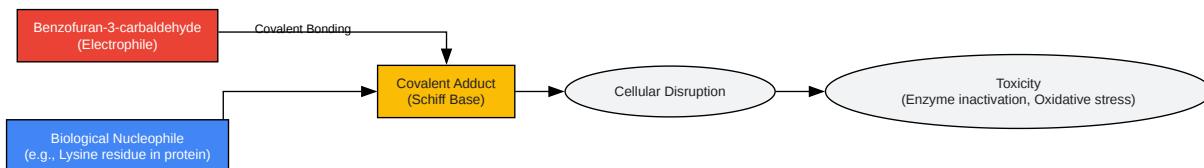
Methodology:

- Animal Selection: Healthy young adult albino rabbits are used.
- Housing: Animals are housed individually.
- Dose Administration: A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is placed in the conjunctival sac of one eye of each animal. The other eye serves as a control.

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The examination includes scoring of the cornea (opacity), iris (inflammation), and conjunctiva (redness and swelling).
- Scoring: The severity of the ocular lesions is graded according to a standardized scoring system.
- Reversibility: The reversibility of any observed lesions is assessed by continuing observations up to 21 days.
- Classification: The substance is classified as an eye irritant or corrosive based on the severity and reversibility of the observed lesions.

Signaling Pathways and Mechanism of Toxicity

Specific signaling pathways for **Benzofuran-3-carbaldehyde** toxicity have not been elucidated. However, the toxicity of aromatic aldehydes is generally attributed to their electrophilic nature. The aldehyde functional group can react with nucleophilic biomolecules, such as proteins and DNA, forming covalent adducts. This can lead to enzyme inactivation, disruption of cellular signaling, and oxidative stress. The primary mechanism is believed to be the formation of a Schiff base with the primary amine groups of lysine residues in proteins.



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Figure 1: Postulated mechanism of toxicity for **Benzofuran-3-carbaldehyde**.

Safe Handling and Storage Engineering Controls

- Work with **Benzofuran-3-carbaldehyde** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and dispose of them properly after handling.
- Skin and Body Protection: A lab coat should be worn. For larger quantities or in case of potential for splashing, additional protective clothing may be necessary.
- Respiratory Protection: If working outside a fume hood or if dust/aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.
- It is recommended to store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.

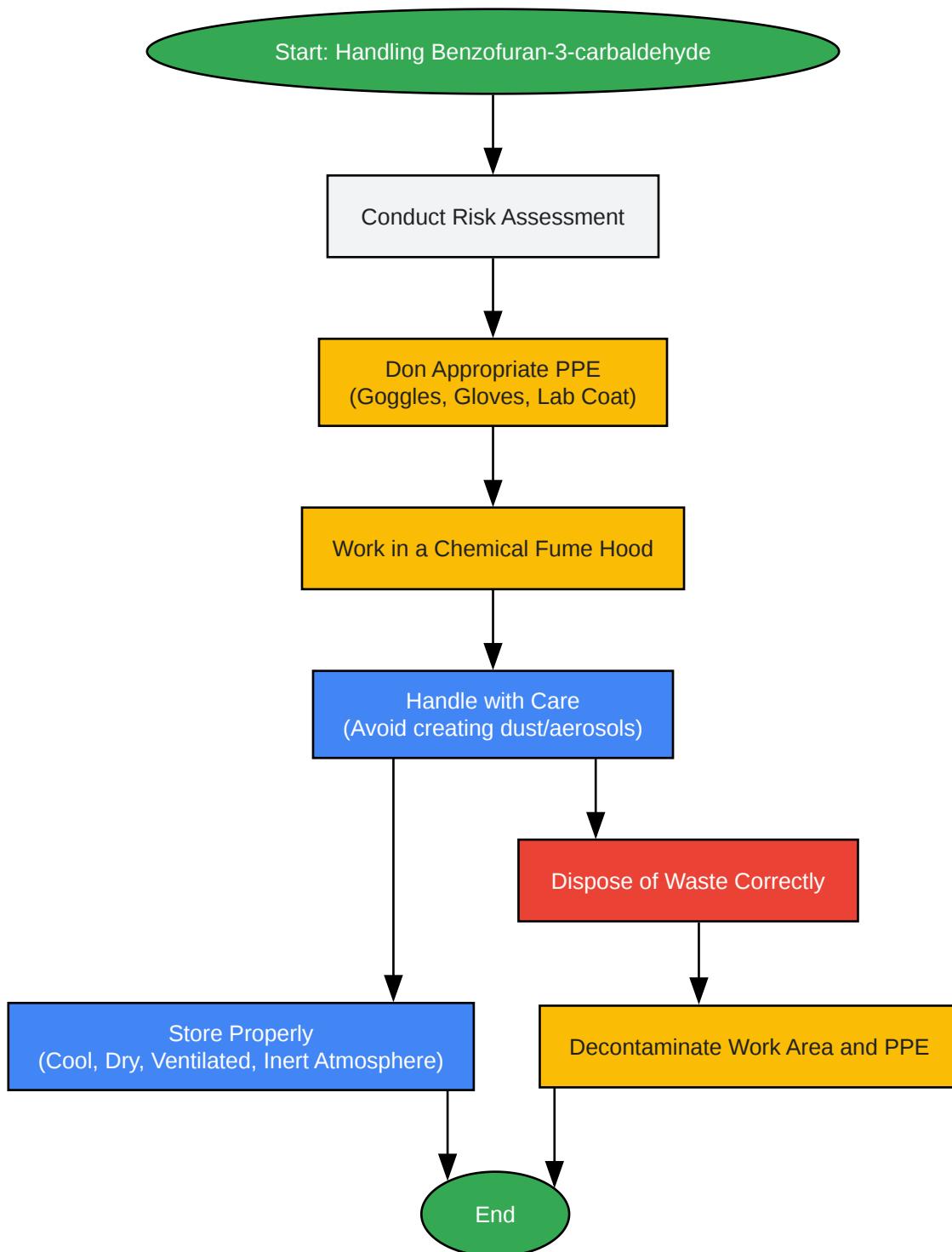
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Figure 2: General workflow for the safe handling of **Benzofuran-3-carbaldehyde**.

Emergency Procedures

First Aid Measures

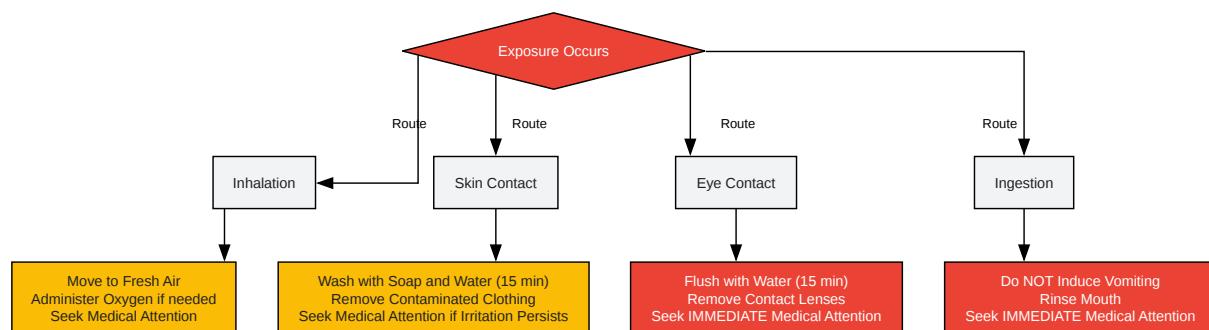
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

- Small Spills:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand, or earth).
 - Collect the absorbed material into a suitable container for disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Prevent further leakage or spillage if it is safe to do so.
 - Do not allow the material to enter drains or waterways.
 - Contact your institution's emergency response team.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.



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Figure 3: Decision-making workflow for emergency response to exposure.

Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations. This material may be a hazardous waste. Consult with your institution's environmental health and safety department for proper disposal procedures. Do not allow this chemical to enter the environment.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Avoid exposure to light, air, and moisture.

- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide.

Conclusion

Benzofuran-3-carbaldehyde is a valuable chemical intermediate that requires careful handling due to its potential health hazards, including being harmful if swallowed and causing serious eye damage. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment. While specific toxicological data for this compound is limited, information on related compounds suggests that caution is warranted. By following the guidelines outlined in this technical guide, the risks associated with the handling and use of **Benzofuran-3-carbaldehyde** can be effectively managed.

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